

In-Depth Technical Guide to 1,2-Diiodododecane: Properties, Synthesis, and Reactivity

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Compound of Interest

Compound Name: 1,2-Diiodododecane

Cat. No.: B14356176

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Disclaimer: Direct experimental data for **1,2-diiodododecane** is scarce in scientific literature. This guide provides a comprehensive overview based on the established principles of vicinal diiodide chemistry, supplemented with data from analogous compounds.

Introduction

1,2-Diiodododecane is a vicinal diiodide, an organic compound containing two iodine atoms on adjacent carbon atoms of a dodecane chain. While its direct applications are not widely documented, its chemical nature suggests potential as a reactive intermediate in organic synthesis. The inherent instability of vicinal diiodides, which tend to undergo elimination reactions, presents both challenges and opportunities for their use in creating unsaturated compounds.^[1] This guide aims to provide a detailed understanding of the expected physical and chemical properties of **1,2-diiodododecane**, its probable synthetic routes, and its anticipated reactivity, drawing parallels with related and better-characterized molecules.

Predicted Physical and Chemical Properties

Due to the limited availability of experimental data for **1,2-diiodododecane**, the following table includes predicted properties based on general chemical principles and data for the related compounds 1,12-diiodododecane and 1-iodododecane.

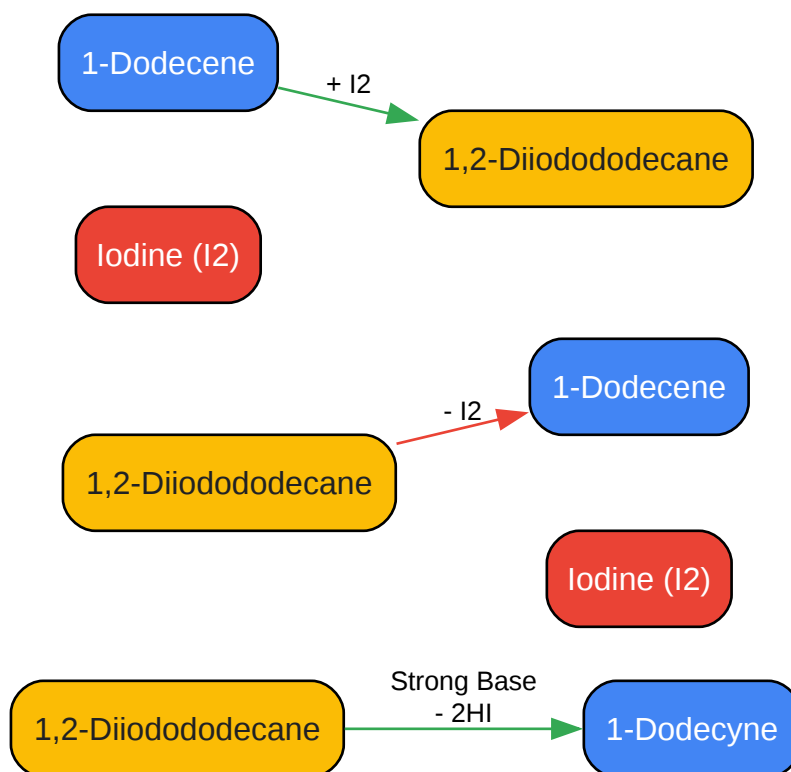
Property	Predicted Value/Information for 1,2-Diodododecane	1,12-Diodododecane (for comparison)	1-Iodododecane (for comparison)
Molecular Formula	C ₁₂ H ₂₄ I ₂	C ₁₂ H ₂₄ I ₂	C ₁₂ H ₂₅ I
Molecular Weight	422.13 g/mol	422.13 g/mol [2][3]	296.23 g/mol [4]
Appearance	Expected to be a liquid or low-melting solid, possibly with a yellowish hue due to decomposition.	Not specified	Clear colorless to pale yellow liquid[4]
Boiling Point	Predicted to be high, but likely decomposes before boiling at atmospheric pressure.	363.34 °C (estimate) [2]	159-160 °C at 15 mmHg[4]
Melting Point	Not available	Not available	-3 °C[4]
Density	Expected to be denser than water.	1.6185 g/cm ³ (rough estimate)[2]	1.201 g/mL at 25 °C[4]
Solubility	Expected to be insoluble in water and soluble in nonpolar organic solvents.	Insoluble in water, soluble in organic solvents.	Insoluble in water.[4]
Stability	Unstable, particularly at room temperature and in the presence of light.[1] Prone to elimination of I ₂ to form 1-dodecene.[1] [5]	More stable than the vicinal isomer.	Light sensitive.[4]

Synthesis and Reactivity

The primary route for the synthesis of vicinal dihalides is the addition of a halogen to an alkene. [6][7] Therefore, **1,2-diiodododecane** would be synthesized from 1-dodecene.

Synthesis of 1,2-Diiodododecane from 1-Dodecene

The reaction involves the electrophilic addition of iodine (I_2) to the double bond of 1-dodecene.



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